

AAV Vector R100 in Ocular Gene Therapy: A Technical Guide

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

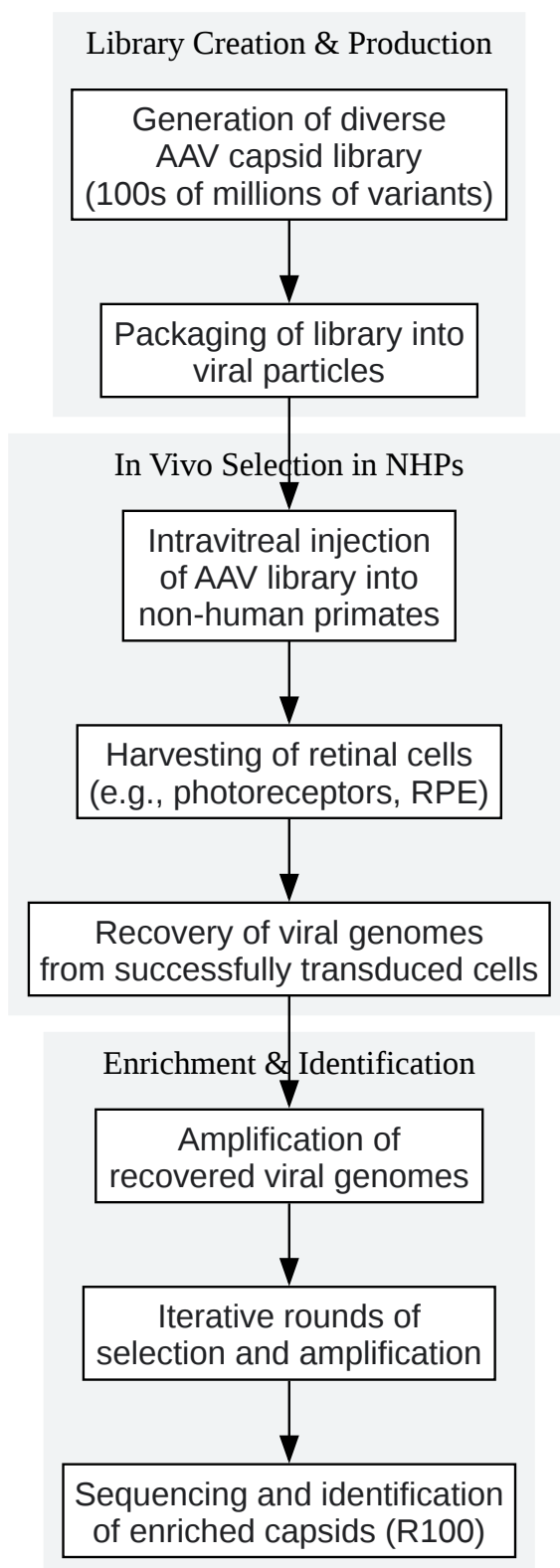
Introduction: The adeno-associated virus (AAV) vector R100 represents a significant advancement in ocular gene therapy, specifically engineered to overcome the limitations of conventional AAVs for intravitreal delivery. Developed by 4D Molecular Therapeutics through a proprietary directed evolution platform, the R100 capsid was selected for its enhanced ability to penetrate the inner limiting membrane (ILM) of the retina.^{[1][2][3]} This key feature allows for efficient and widespread transduction of retinal cells, including photoreceptors and retinal pigment epithelium (RPE), following a minimally invasive intravitreal injection.^{[2][3][4][5]} This technical guide provides a comprehensive overview of the R100 vector, its applications, and the methodologies relevant to its development and evaluation.

Core Technology: Directed Evolution of R100

The R100 capsid was discovered through a process of directed evolution in non-human primates (NHPs).^{[1][3][6][7]} This powerful technique involves generating large, diverse libraries of AAV capsid variants and subjecting them to selective pressures in a relevant biological

system to isolate variants with desired properties. In the case of R100, the selection pressure was for efficient retinal transduction following intravitreal administration in NHPs.[\[1\]](#)[\[5\]](#)

Directed Evolution Workflow for R100



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Caption: Directed evolution workflow for the discovery of the R100 AAV vector.

Mechanism of Action and Therapeutic Applications

The R100 vector's ability to traverse the ILM enables the delivery of therapeutic transgenes to the outer retina via intravitreal injection, a procedure that is significantly less invasive than subretinal surgery.^{[1][3]} This has led to the development of several gene therapy candidates, most notably 4D-150 for the treatment of wet age-related macular degeneration (wet AMD) and diabetic macular edema (DME).^{[3][8][9]}

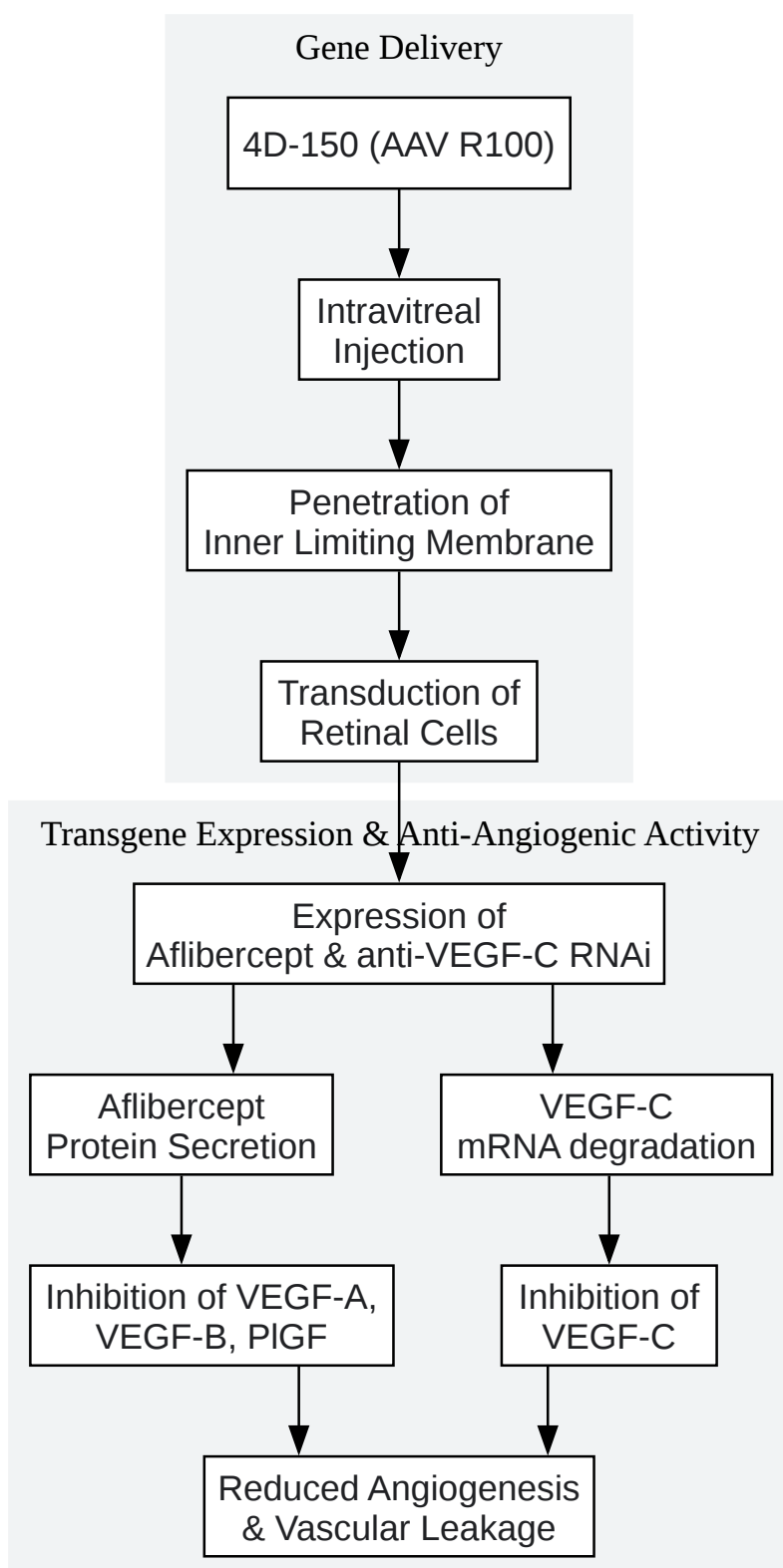
4D-150: A Dual-Transgene Approach for Wet AMD

4D-150 utilizes the R100 capsid to deliver a dual-transgene payload designed to inhibit multiple angiogenic factors involved in the pathology of wet AMD.^{[9][10]} The transgenes express:

- Aflibercept: A well-established anti-VEGF protein.^[10]
- An RNAi molecule targeting VEGF-C: To provide an additional mechanism of anti-angiogenic activity.^[10]

By targeting four distinct angiogenic factors (VEGF-A, VEGF-B, PlGF, and VEGF-C), 4D-150 aims to provide a broad, robust, and durable therapeutic effect from a single intravitreal injection.^{[9][10]}

Proposed Mechanism of Action for 4D-150



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Caption: Proposed mechanism of action for the 4D-150 gene therapy product.

Quantitative Data Summary

The following tables summarize the key quantitative data from preclinical and clinical studies of the R100 vector and the 4D-150 gene therapy product.

Table 1: Preclinical Transduction Efficiency of R100

Model System	Cell Type	Vector	MOI (vg/cell)	Transduction Efficiency vs. AAV2	Reference
Human Retinal Cells (in vitro)	RPE	R100.CAG-EGFP	50, 500, 5,000	2.6 to 3.75-fold higher	[11]

Table 2: Clinical Efficacy of 4D-150 in Wet AMD (PRISM Trial)

Dose Level (vg/eye)	Patient Population	Follow-up	Reduction in Annualized Anti-VEGF Injections	Patients Injection-Free	Change in Best Corrected Visual Acuity (BCVA)	Reference
3E10	High-need wet AMD	24 weeks	89%	63%	Stable vs. aflibercept control	[2]
1E10	High-need wet AMD	24 weeks	85%	Not Reported	Stable vs. aflibercept control	[2]
3E10	High-need wet AMD	52 weeks	83% (vs. projected aflibercept)	57%	Not Reported	[10]

Table 3: Clinical Efficacy of 4D-150 in DME (SPECTRA Trial)

Dose Level (vg/eye)	Patient Population	Follow-up	Reduction in Treatment Burden	Change in Best Corrected Visual Acuity (BCVA)	Reference
3E10	DME	60 weeks	78% (vs. standard-of-care)	+9.7 letters	[9] [12]

Table 4: Safety Profile of 4D-150 in Clinical Trials

Trial	Patient Population	Dose Range (vg/eye)	Incidence of Intraocular Inflammation	Other Significant Adverse Events	Reference
PRISM	Wet AMD	6E9 - 3E10	2.8% (2 of 71) experienced mild, transient inflammation	No dose-limiting toxicities, no significant recurring inflammation	[1] [6] [8]
SPECTRA	DME	5E9 - 3E10	No intraocular inflammation observed	No serious adverse events related to 4D-150	[9] [12]

Experimental Protocols

This section provides representative methodologies for key experiments involved in the development and evaluation of AAV vectors like R100. These are generalized protocols and

may not reflect the specific proprietary methods used by 4D Molecular Therapeutics.

AAV Vector Production and Purification (Representative Protocol)

Objective: To produce and purify high-titer, high-purity recombinant AAV vectors.

Methodology:

- Plasmid Transfection: Co-transfection of HEK293 cells with three plasmids:
 - AAV vector plasmid containing the transgene cassette flanked by AAV inverted terminal repeats (ITRs).
 - AAV helper plasmid providing the Rep and Cap (e.g., R100) genes.
 - Adenovirus helper plasmid providing the necessary helper functions for AAV replication. [\[13\]](#)[\[14\]](#)
- Cell Lysis and Vector Harvest: Cells are harvested 48-72 hours post-transfection and lysed to release the AAV particles.[\[13\]](#)
- Purification:
 - Clarification: Removal of cell debris by centrifugation and filtration.
 - Chromatography: Affinity chromatography (e.g., using AVB Sepharose) followed by ion-exchange chromatography is commonly used for clinical-grade purification.[\[15\]](#)
 - Ultracentrifugation: Alternatively, cesium chloride or iodixanol density gradient ultracentrifugation can be used to separate full, genome-containing capsids from empty capsids and other impurities.[\[14\]](#)[\[16\]](#)
- Concentration and Formulation: The purified vector is concentrated and formulated in a suitable buffer for in vivo administration using techniques like tangential flow filtration (TFF). [\[15\]](#)

AAV Vector Titer Determination by qPCR (Representative Protocol)

Objective: To quantify the number of viral genomes (vg) per milliliter of the purified AAV preparation.

Methodology:

- **Sample Preparation:** The AAV sample is treated with DNase I to remove any contaminating plasmid DNA that is not encapsidated.[\[17\]](#)[\[18\]](#)
- **Viral Genome Extraction:** The DNase-treated AAV capsids are lysed to release the viral genomes.
- **Quantitative PCR (qPCR):**
 - A standard curve is generated using a plasmid of known concentration containing the target sequence (e.g., the ITRs or a region of the transgene).[\[17\]](#)[\[18\]](#)
 - qPCR is performed on the extracted viral genomes using primers and a probe specific to the target sequence.[\[17\]](#)
 - The number of viral genomes in the sample is calculated by comparing the qPCR results to the standard curve.[\[17\]](#)

In Vitro Transduction Efficiency Assay by Flow Cytometry (Representative Protocol)

Objective: To quantify the percentage of transduced cells and the level of transgene expression in vitro.

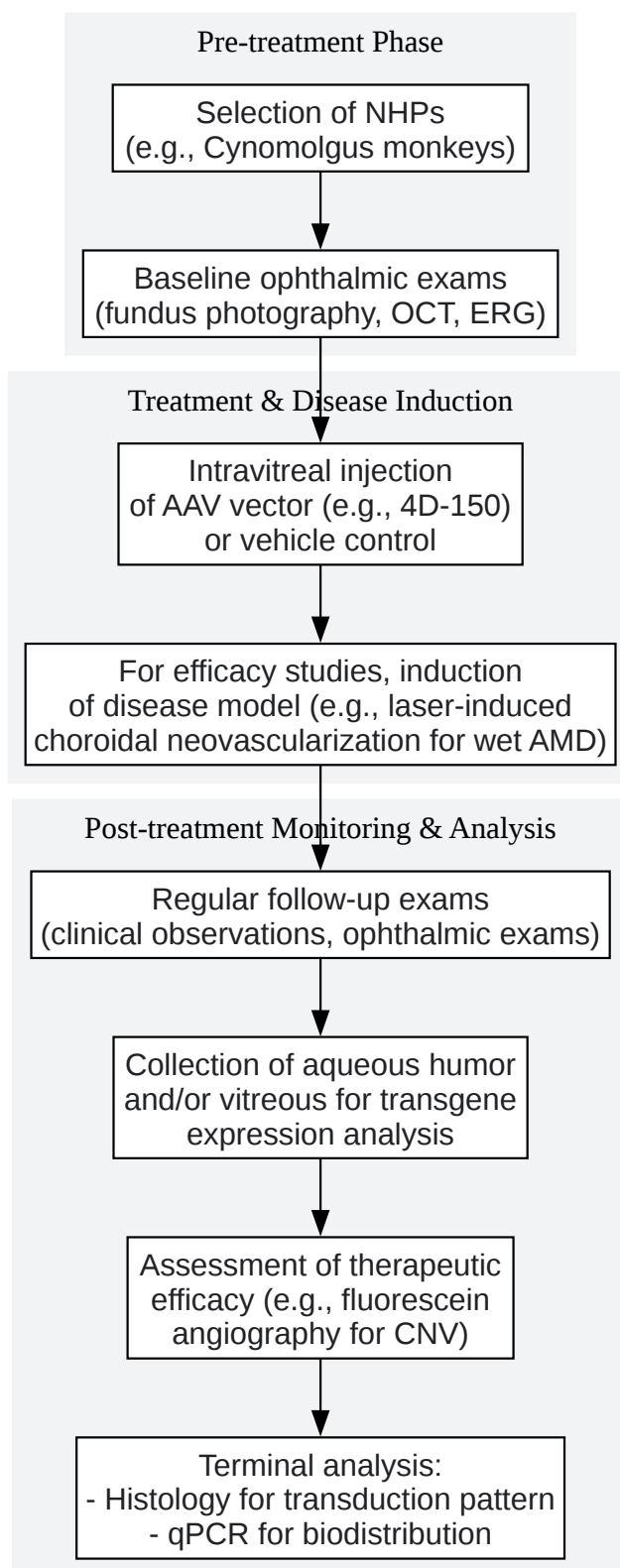
Methodology:

- **Cell Culture and Transduction:** A relevant cell line (e.g., ARPE-19 for RPE cells) or primary retinal cells are cultured and transduced with the AAV vector expressing a fluorescent reporter protein (e.g., GFP) at various multiplicities of infection (MOIs).[\[3\]](#)[\[19\]](#)[\[20\]](#)

- **Cell Harvest and Staining:** After a defined incubation period (e.g., 48-72 hours) to allow for transgene expression, the cells are harvested. If necessary, cells can be stained with antibodies against cell-specific markers to identify the target cell population.[\[4\]](#)
- **Flow Cytometry Analysis:**
 - The cells are analyzed on a flow cytometer to determine the percentage of fluorescently positive cells, indicating successful transduction.[\[19\]](#)[\[21\]](#)[\[22\]](#)
 - The mean fluorescence intensity (MFI) can also be measured as an indicator of the level of transgene expression per cell.[\[23\]](#)

In Vivo Efficacy Study in a Non-Human Primate Model (Representative Workflow)

Objective: To evaluate the safety, biodistribution, and efficacy of an AAV vector in a large animal model that closely resembles human ocular anatomy and physiology.



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Caption: Representative workflow for an in vivo study of an ocular gene therapy in NHPs.

Conclusion

The AAV vector R100 represents a promising platform for ocular gene therapy, enabling efficient pan-retinal gene delivery via a minimally invasive intravitreal route. The development of 4D-150, which leverages the R100 capsid, has demonstrated significant potential in clinical trials for the treatment of wet AMD and DME, with a favorable safety profile and durable clinical activity. The quantitative data and experimental methodologies outlined in this guide provide a technical foundation for researchers and drug developers working in the field of ocular gene therapy. Continued research and clinical development of R100-based therapies hold the potential to transform the treatment paradigm for a range of retinal diseases.

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